

Preparing ARV-771 Stock and Working Solutions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of stock and working solutions of **ARV-771**, a potent proteolysis-targeting chimera (PROTAC) BET degrader. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Summary of Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **ARV-771** is essential for its effective use in research. The following table summarizes key quantitative data for **ARV-771**.



Property	Value	Source(s)
Molecular Weight	986.64 g/mol	[1][2][3][4]
Appearance	Crystalline solid	[5]
Solubility in DMSO	≥ 50 mg/mL (50.68 mM)[2][4], up to 100 mg/mL (101.35 mM) [1], or 100 mM[6]. A 15 mg/mL solubility has also been reported[5][7].	[1][2][4][5][6][7]
Solubility in Ethanol	Approximately 10 mg/mL[5][7] or 100 mg/mL[1].	[1][5][7]
Solubility in DMF	Approximately 20 mg/mL.[5][7]	[5][7]
Aqueous Solubility	Sparingly soluble in aqueous buffers.[5] A solubility of approximately 0.14 mg/mL is achievable in a 1:6 solution of DMF:PBS (pH 7.2).[5]	[5]
Storage (Powder)	Store at -20°C for up to 3 years.[1][2] Stability of at least 4 years at -20°C has also been reported.[5]	[1][2][5]
Storage (Stock Solution)	Aliquot and store at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[1] Some sources suggest storage at -80°C for up to 2 years.[2]	[1][2]

Experimental Protocols

Accurate preparation of stock and working solutions is critical for obtaining reliable and reproducible experimental data. The following protocols provide detailed methodologies for preparing **ARV-771** for both in vitro and in vivo applications.



Protocol 1: Preparation of High-Concentration Stock Solution (e.g., 50 mM in DMSO)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution to working concentrations for in vitro experiments.

Materials:

- ARV-771 powder
- Anhydrous or fresh, high-quality Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of ARV-771:
 - To prepare 1 mL of a 50 mM stock solution, use the following calculation:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 50 mmol/L x 0.001 L x 986.64 g/mol = 49.33 mg
- Weigh ARV-771:
 - Carefully weigh out the calculated amount of ARV-771 powder in a sterile microcentrifuge tube.
- Add DMSO:



- Add the desired volume of DMSO to the tube containing the ARV-771 powder. For a 50 mM solution, this would be 1 mL.
- Note: It is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of ARV-771.[1]
- Dissolve the compound:
 - Vortex the solution thoroughly until the **ARV-771** is completely dissolved.
 - If necessary, gentle warming in a 37°C water bath or brief sonication can aid in dissolution.
 [8]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1-2 years).[1][2] For short-term storage, -20°C for up to 1 month is also an option.[1]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the high-concentration stock solution to the final working concentrations required for cell-based assays.

Materials:

- ARV-771 stock solution (e.g., 50 mM in DMSO)
- Appropriate cell culture medium
- Sterile tubes and pipettes

Procedure:

Determine the final desired concentration:



- $\circ~$ For example, to prepare a 10 μM working solution.
- Perform serial dilutions:
 - It is recommended to perform serial dilutions to achieve the final concentration accurately.
 - \circ For instance, to get to 10 μ M from a 50 mM stock, you can first dilute the stock 1:100 in culture medium to get a 500 μ M intermediate solution. Then, dilute this intermediate solution 1:50 in culture medium to achieve the final 10 μ M concentration.
 - The final concentration of DMSO in the culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cellular toxicity. Ensure the vehicle control in your experiment contains the same final concentration of DMSO.

Protocol 3: Preparation of Working Solutions for In Vivo Studies

The formulation for in vivo administration of **ARV-771** requires specific vehicles to ensure solubility and bioavailability.

Materials:

- ARV-771 powder
- DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl in sterile water) or Corn Oil
- Sterile tubes and syringes

Procedure (Example Formulation: 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline):[8][9]

Prepare a concentrated DMSO stock:



- Dissolve the required amount of ARV-771 in DMSO to create a concentrated stock solution (e.g., 25 mg/mL).[2]
- Add co-solvents sequentially:
 - To prepare 1 mL of the final formulation, for example, for a target concentration of 2.5 mg/mL:
 - Start with 100 μ L of the 25 mg/mL **ARV-771** in DMSO stock solution.
 - Add 400 μL of PEG300 and mix thoroughly until the solution is clear.
 - Add 50 μL of Tween 80 and mix again until the solution is clear.
 - Finally, add 450 μL of saline to bring the total volume to 1 mL. Mix thoroughly.
- Use immediately:
 - It is recommended to prepare this formulation fresh on the day of use.

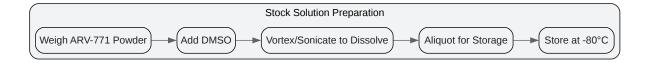
Alternative In Vivo Formulation (5% DMSO, 95% Corn Oil):[1]

- Prepare a DMSO stock:
 - Prepare a stock solution of ARV-771 in DMSO (e.g., 16.6 mg/mL).[1]
- Dilute in Corn Oil:
 - $\circ~$ To prepare 1 mL of the final formulation, add 50 μL of the 16.6 mg/mL DMSO stock solution to 950 μL of corn oil.
- Mix and use:
 - Mix thoroughly to ensure a uniform suspension. This solution should be used immediately after preparation.[1]

Visualizing the Workflow

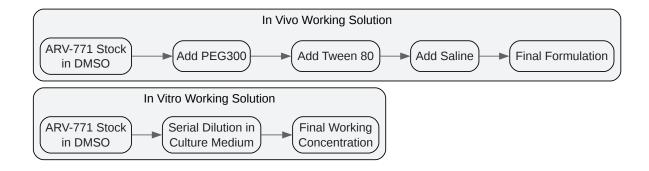
The following diagrams illustrate the key steps in preparing ARV-771 solutions.





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Caption: Workflow for preparing **ARV-771** stock solution.



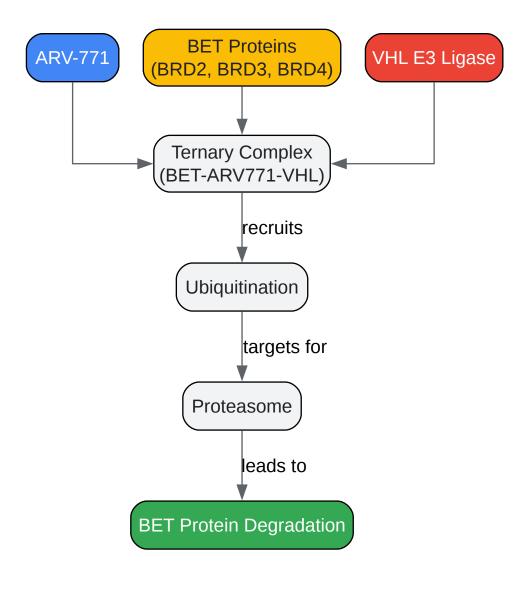
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Caption: Preparation of in vitro and in vivo working solutions.

ARV-771 Signaling Pathway

ARV-771 functions as a PROTAC, inducing the degradation of BET proteins. This mechanism of action is crucial to its therapeutic potential.





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Caption: Mechanism of action of ARV-771.

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